

A Technical Guide to the Physicochemical Properties and Synthesis of Cupric Glycinate

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Compound Name: Cupric glycinate

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Introduction

Cupric glycinate, known systematically as bis(glycinato)copper(II), is a metal coordination complex of significant interest in the fields of biochemistry, nutrition, and pharmaceutical sciences. It consists of a central copper(II) ion (Cu^{2+}) chelated by two glycinate ligands.[1][2] As the simplest amino acid, glycine forms a stable five-membered ring with the copper ion, enhancing the bioavailability of copper for biological systems.[1][2] This property makes it a valuable compound for nutritional supplements and a model system for studying metal-amino acid interactions.[3][4] This guide provides an in-depth overview of its molecular characteristics, isomeric forms, and detailed protocols for its synthesis and characterization, tailored for researchers and drug development professionals.

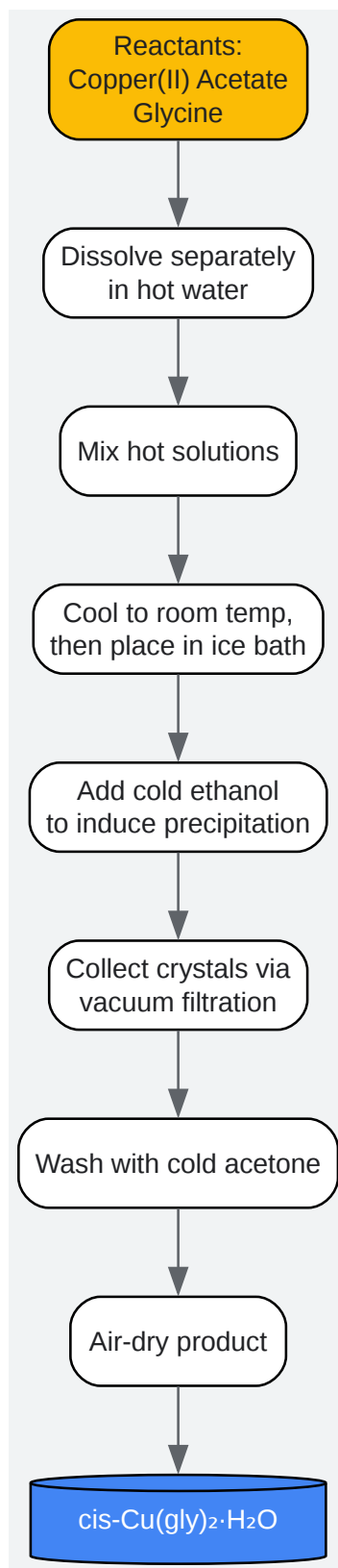
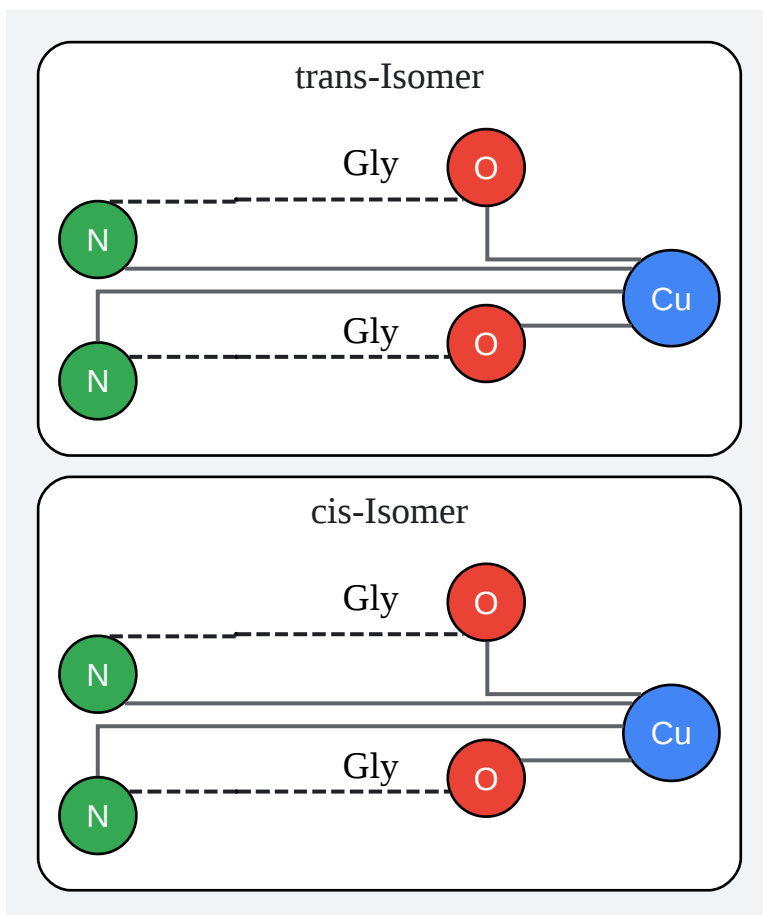
Molecular Formula and Weight

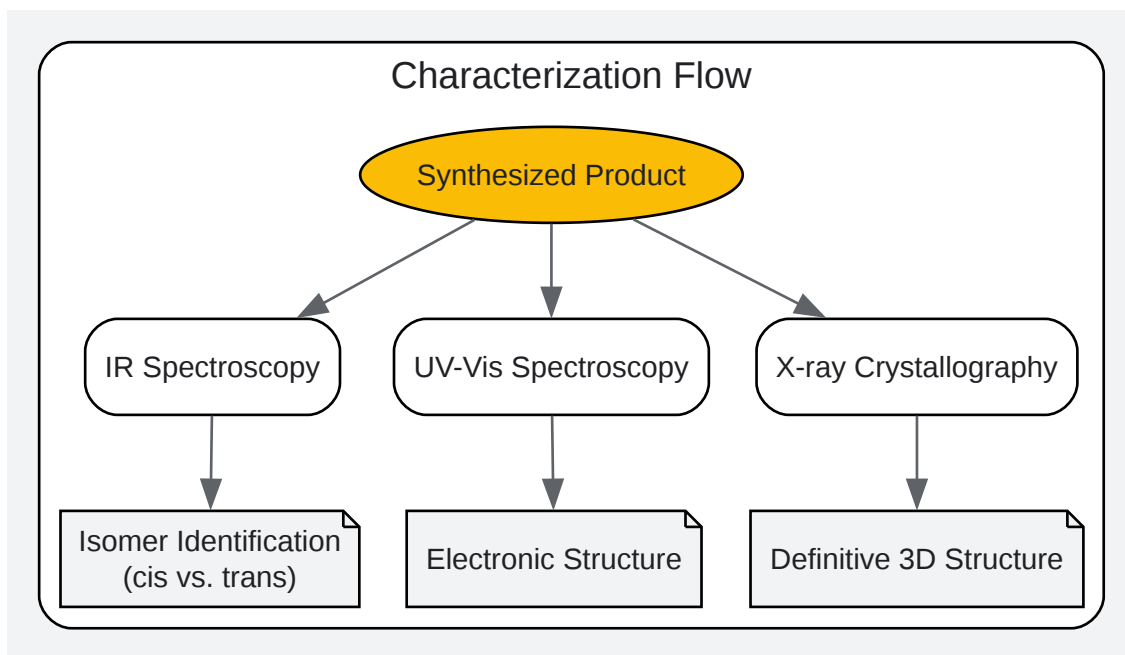
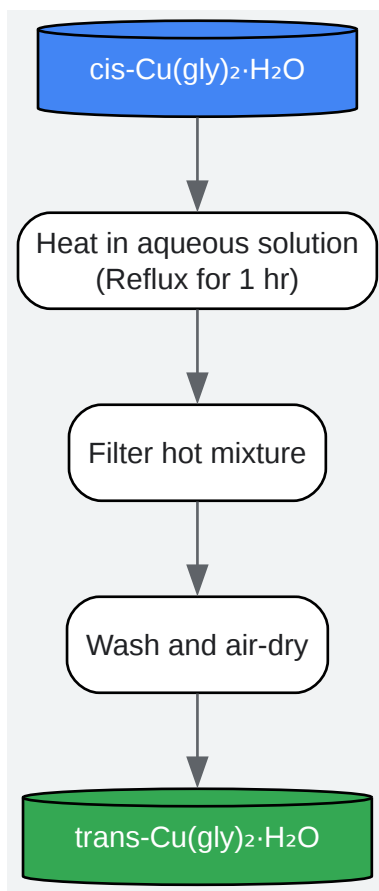
Cupric glycinate can exist in several hydration states, most commonly as an anhydrous form and a monohydrate.[1][2] A dihydrate form is also recognized.[5][6] The key quantitative properties of these forms are summarized in the table below.

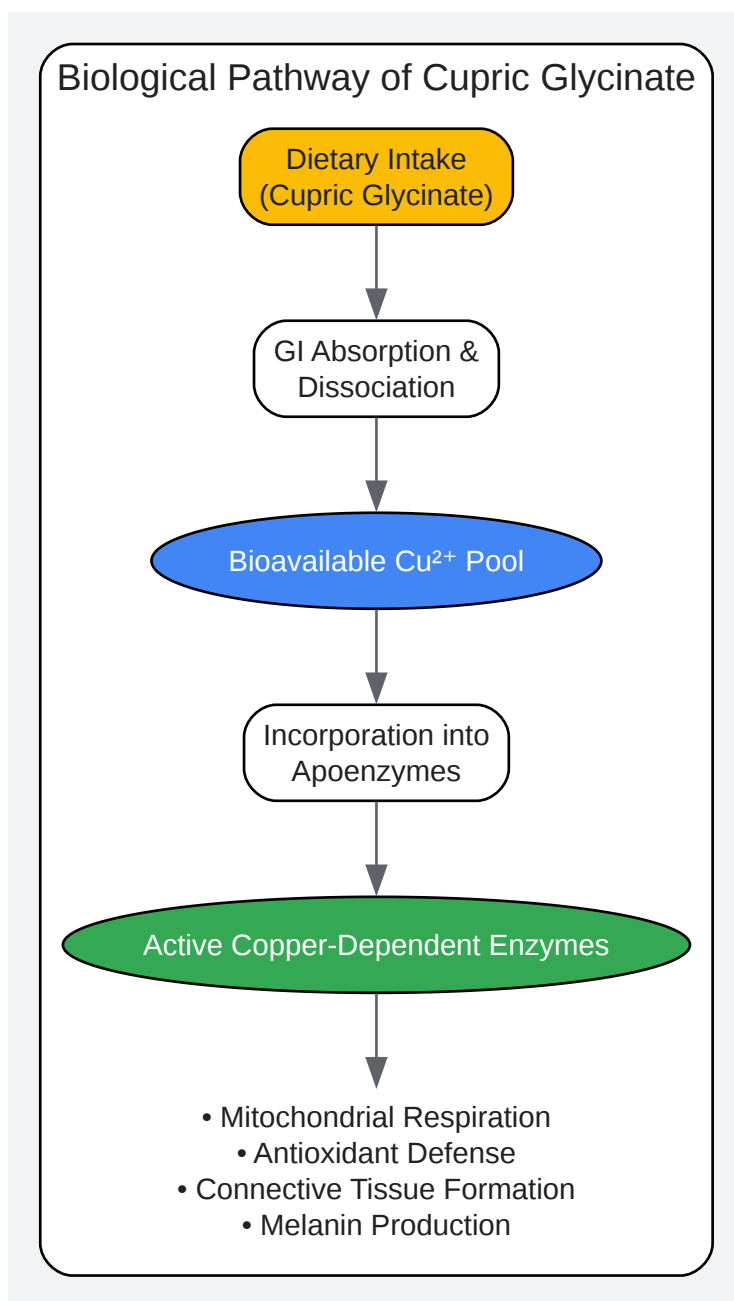
Property	Anhydrous Cupric Glycinate	Cupric Glycinate Monohydrate	Cupric Glycinate Dihydrate
Chemical Formula	$C_4H_8CuN_2O_4$ [5] [7] [8]	$C_4H_{10}CuN_2O_5$ [1] [3]	$C_4H_{12}CuN_2O_6$
Molecular Weight	211.66 g/mol [2] [5] [7]	229.68 g/mol [1] [3]	247.69 g/mol [6] [9]
CAS Number	13479-54-4 [1] [5]	18253-80-0 [1]	Not specified
Appearance	Blue solid [2]	Blue, needle-like crystals [5]	Light blue, powdery crystals [5] [7]

Structural Information: Geometric Isomerism

The coordination of two asymmetric glycinate ligands around the square planar Cu(II) center gives rise to two geometric isomers: cis and trans.[\[1\]](#)[\[2\]](#) In the cis isomer, the two nitrogen atoms and two oxygen atoms are adjacent to each other. In the trans isomer, they are on opposite sides. The cis isomer is typically formed under kinetic control at lower temperatures, while the more thermodynamically stable trans isomer can be obtained by heating the cis form.[\[4\]](#)[\[10\]](#)







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